

Operational Safety & Integrity Guide: Handling L-Ornithine-15N2 (Hydrochloride)

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Compound of Interest

Compound Name: L-Ornithine-15N2 (hydrochloride)

Cat. No.: B12416164

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Part 1: The Dual-Protection Mandate

Handling stable isotope-labeled compounds like **L-Ornithine-15N2 (hydrochloride)** requires a paradigm shift from standard laboratory safety. While the chemical toxicity is manageable, the financial and experimental risk is high. A minor contamination event—introducing natural abundance nitrogen (

N) from skin, sweat, or common lab dust—can dilute the isotopic enrichment, rendering Mass Spectrometry (MS) or NMR data useless.

This guide operates on a Dual-Protection logic:

- User Safety: Protection against the irritant properties of the hydrochloride salt.
- Data Integrity: Protection of the

N enrichment from environmental dilution.

Part 2: Hazard Analysis & PPE Matrix[1] Chemical & Physical Hazards[1]

- Substance: **L-Ornithine-15N2 (hydrochloride)**
- CAS (Unlabeled): 3184-13-2 (Referenced for chemical properties)[1][2][3][4]
- GHS Classification: Skin Irrit. 2 (H315), Eye Irrit.[5] 2A (H319), STOT SE 3 (H335).
- Physical State: Crystalline powder. Hygroscopic.

The PPE Selection Matrix

Standard nitrile gloves are insufficient for high-sensitivity MS applications due to potential surface agents. Use the following tiered approach.

Protection Tier	Activity	Recommended PPE Configuration	Rationale (Safety + Integrity)
Tier 1: Basic	Storage, Transport, Closed Vial Handling	Gloves: Standard Nitrile (4 mil) Eye: Safety Glasses w/ Side Shields Body: Standard Cotton Lab Coat	Basic protection against container breakage. Cotton coats reduce static buildup compared to synthetic blends.
Tier 2: Operational	Weighing, Solubilization, Open Vial Work	Gloves: Powder-Free, Accelerator-Free Nitrile (Extended Cuff) Eye: Chemical Splash Goggles Resp: N95 or P100 (if outside fume hood) Body: Tyvek® Sleeves or dedicated "Clean" Lab Coat	Accelerator-Free Gloves: Prevent sulfur/zinc interference in MS. Sleeves: Cover exposed wrist skin (major source of urea/ammonia N contamination).
Tier 3: Ultra-Trace	Low-concentration Standard Prep (<1 μM)	Gloves: Double-gloving (Inner: Latex/Nitrile, Outer: Cleanroom Nitrile) Face: Full Face Shield or Sash at chin height	Double gloving ensures the outer layer is sterile and free of "door handle" contaminants.

Part 3: The "Clean-Zone" Operational Protocol

Objective: Weigh out L-Ornithine-15N2 without inhaling dust (safety) and without introducing moisture or

N (integrity).

Pre-Operational Setup (The Self-Validating System)

Before opening the vial, verify the environment.

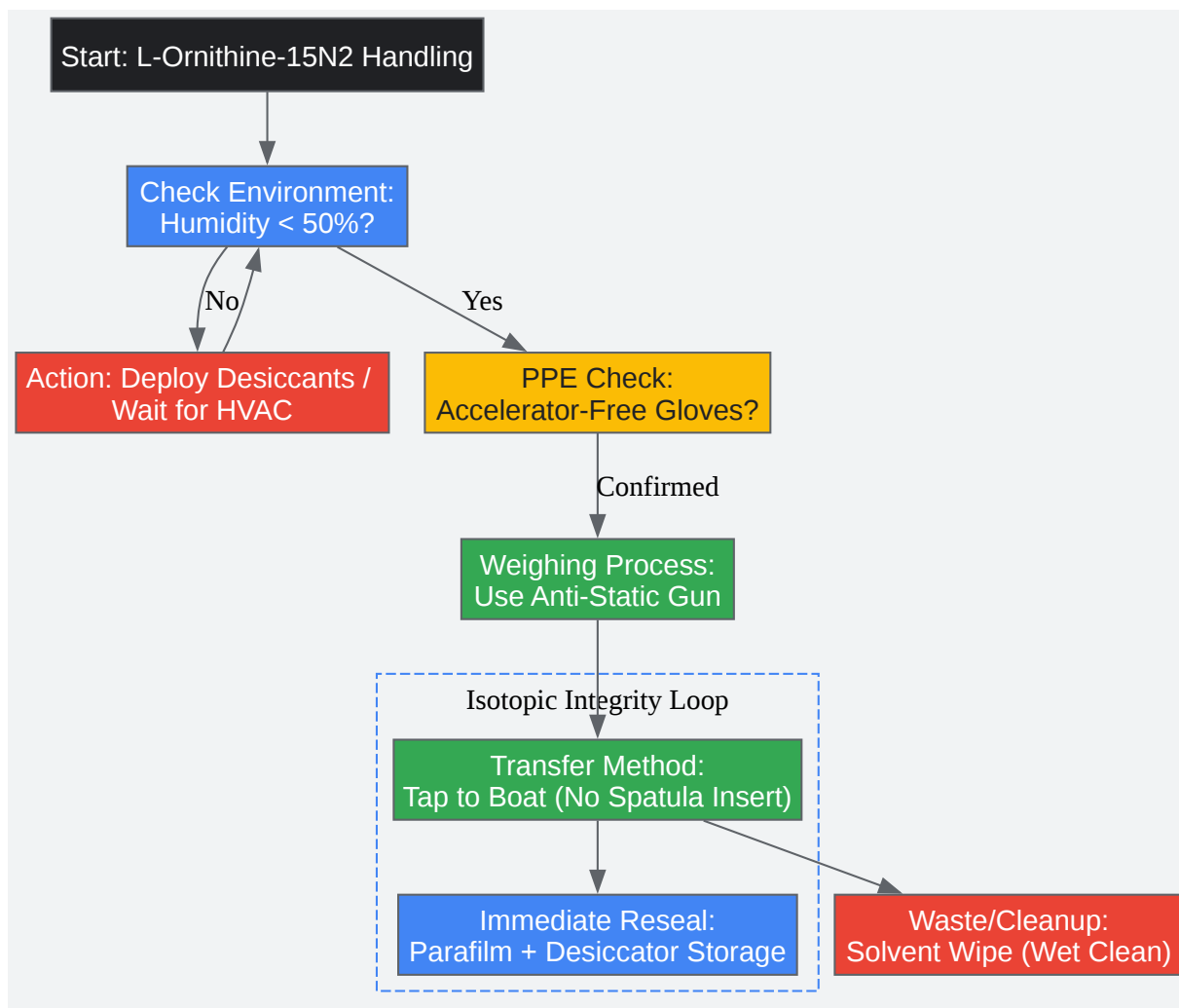
- Humidity Check: Ensure relative humidity is <50%. L-Ornithine HCl is hygroscopic; moisture absorption alters mass and can hydrolyze the salt, affecting stoichiometry.
- Static Discharge: Use an ionizing fan or anti-static gun on the weighing boat. Charged powder "leaps," creating an inhalation hazard and mass loss.

Step-by-Step Handling Procedure

- Decontamination: Wipe the balance area and the exterior of the isotope vial with 70% Ethanol. Allow to dry completely.
- Glove Discipline: Don Tier 2 PPE. Critical: Once gloved, touch only the spatula and the vial. If you touch your face, phone, or chair, change the outer pair of gloves immediately.
- Aliquot Transfer:
 - Do not insert a spatula directly into the stock vial if possible.
 - Gently tap the vial to transfer powder to a pre-tared, anti-static weighing boat.
 - Why? This prevents cross-contamination of the remaining stock with spatula-borne agents.
- Dissolution: Add solvent (e.g., 0.1 M HCl or PBS) immediately to the weighing boat or wash into the receiving vessel. Do not leave the powder exposed to air currents.
- Resealing: Parafilm® the stock vial immediately after use to prevent moisture ingress.

Visualization: The "Iso-Safe" Workflow

The following diagram illustrates the critical decision points to prevent "Memory Effects" (contamination of future experiments) and protect the user.



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Caption: Workflow logic emphasizing environmental control (humidity) and contact-free transfer to preserve isotopic purity.

Part 4: Emergency & Disposal Procedures

Spill Management (Powder)

- Minor Spill (<10 mg):

- Do NOT spray water (creates a spreadable solution).
- Cover with a damp paper towel (dampened with ethanol) to trap dust.
- Wipe up and dispose of as chemical waste.
- Major Spill (>100 mg):
 - Evacuate the immediate area to let dust settle (10 mins).
 - Don N95/P100 respirator.
 - Use a HEPA-filtered vacuum or wet-wipe method.

Disposal & Decontamination

- Waste Classification: Non-hazardous chemical waste (unless mixed with solvents requiring specific disposal).
- Instrument Cleaning: If L-Ornithine-15N2 is introduced into an LC-MS system, run three "blank" injections of pure solvent to eliminate "carryover" or "memory effects" before running natural abundance samples.

References

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